

# Essential Safety and Handling Protocols for C.I. Pigment Red 104

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## Compound of Interest

Compound Name: C.I. Pigment Red 104

Cat. No.: B3228590

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Topic: Personal Protective Equipment for Handling **C.I. Pigment Red 104**

This guide provides immediate and essential safety, operational, and disposal information for laboratory professionals working with **C.I. Pigment Red 104** (Lead chromate molybdate sulfate). Adherence to these procedural steps is critical due to the significant health risks associated with this compound.

## Hazard Identification and Risk Assessment

**C.I. Pigment Red 104** is a lead-based compound classified as a Substance of Very High Concern (SVHC).[1] Its primary hazards stem from its composition, which includes lead and hexavalent chromium.[2] Key health risks include:

- Carcinogenicity: May cause cancer.[3][4]
- Mutagenicity: May cause genetic defects.
- Reproductive Toxicity: May damage fertility or the unborn child.[3][5]
- Organ Toxicity: Danger of cumulative effects, primarily affecting the nervous system, kidneys, and hematopoietic system.[5][6]

Due to these hazards, exposure must be minimized through a combination of engineering controls, personal protective equipment, and strict handling protocols.

## Quantitative Safety Data

For quick reference, key quantitative safety metrics for **C.I. Pigment Red 104** are summarized below.

Parameter	Value	Reference
CAS Number	12656-85-8	[7]
LD50 (Oral, Rat)	> 2000 mg/kg	[8]
Permissible Exposure Limit (PEL) - OSHA	0.05 mg/m <sup>3</sup> (as Pb)	[8]
Threshold Limit Value (TLV) - ACGIH	0.05 mg/m <sup>3</sup> (as Pb)	[8]
Biological Exposure Index (BEI) - ACGIH	30 µg/100 ml (Lead in blood)	[8]

## Operational Plan: Handling and Personal Protective Equipment (PPE)

This section outlines the step-by-step procedure for safely handling **C.I. Pigment Red 104** in a laboratory setting.

### Engineering Controls

Proper engineering controls are the first line of defense in minimizing exposure.

- Fume Hood: All weighing and handling of **C.I. Pigment Red 104** powder must be conducted within a certified chemical fume hood to prevent inhalation of dust.[1]
- Ventilation: Ensure the laboratory has adequate general ventilation.[7]
- Emergency Equipment: An eyewash station and safety shower must be readily accessible.

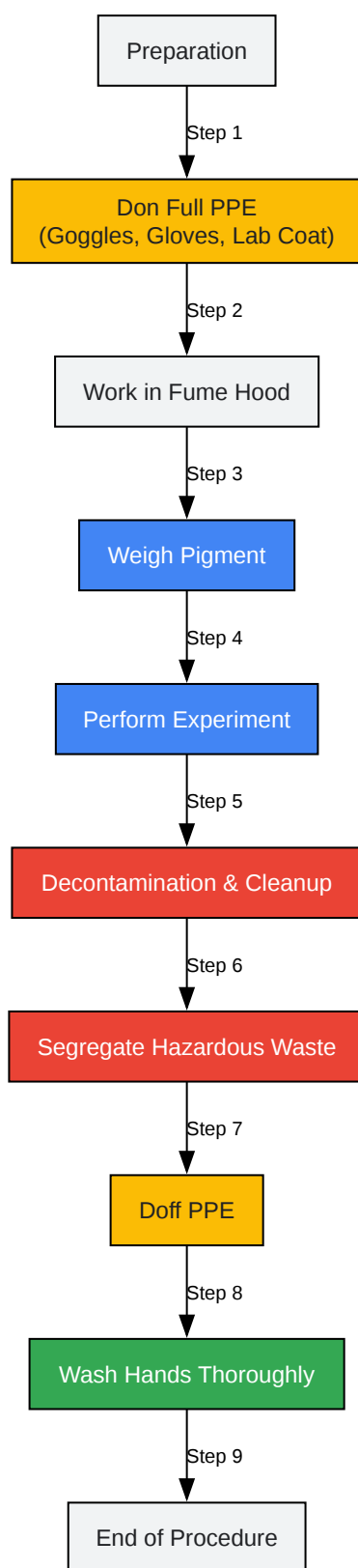
### Required Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory for all personnel handling this substance.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). <a href="#">[7]</a>	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected for integrity before each use. <a href="#">[7]</a>	Prevents skin contact.
Body Protection	A lab coat or impervious clothing that provides full coverage. <a href="#">[7]</a> For larger quantities or potential for significant exposure, a chemical-resistant suit may be necessary.	Protects against skin contamination.
Respiratory Protection	A full-face respirator with appropriate particulate filters (e.g., P100/FFP3) is required if exposure limits are likely to be exceeded or if dust is generated outside of a fume hood. <a href="#">[3]</a> <a href="#">[7]</a>	Prevents inhalation of carcinogenic dust.

## Experimental Protocol: Step-by-Step Handling Procedure

The following workflow must be followed for all experiments involving **C.I. Pigment Red 104**.



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*Workflow for handling **C.I. Pigment Red 104**.*

### Methodology:

- Preparation: Before starting, ensure all necessary equipment, including PPE and waste containers, is available.
- Don PPE: Put on all required personal protective equipment as specified in the table above.
- Fume Hood Operation: Perform all subsequent steps inside a certified chemical fume hood.
- Weighing: Carefully weigh the required amount of **C.I. Pigment Red 104**. Avoid creating dust by handling the powder gently.<sup>[7]</sup> Use non-sparking tools.<sup>[7]</sup>
- Experiment Execution: Proceed with the experimental protocol, maintaining careful handling to prevent spills and aerosolization.
- Decontamination: After the experiment, decontaminate all surfaces and equipment that may have come into contact with the pigment using appropriate cleaning agents.
- Waste Segregation: Collect all contaminated materials, including disposable PPE, weighing papers, and excess pigment, in a designated, sealed, and clearly labeled hazardous waste container.<sup>[5]</sup>
- Doff PPE: Remove PPE in a manner that avoids contaminating yourself. Gloves should be removed last.
- Personal Hygiene: Wash hands thoroughly with soap and water after removing PPE.<sup>[7]</sup>

## Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

## Waste Classification

Waste containing **C.I. Pigment Red 104** is classified as hazardous waste due to its lead and chromium content.<sup>[1][2]</sup> This includes the pure pigment, contaminated labware, cleaning materials, and disposable PPE.

## Disposal Procedure

- Containerization: All waste must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.[5] The label should include "Hazardous Waste," "**C.I. Pigment Red 104**," and the associated hazard symbols (e.g., toxic, carcinogen).
- Storage: Store the sealed waste container in a designated, secure area away from incompatible materials, awaiting pickup by a licensed hazardous waste disposal contractor.  
[4][7]
- Spill Management:
  - In case of a spill, do not dry sweep, as this can generate airborne dust.[4]
  - Clean up spills using a vacuum cleaner equipped with a HEPA filter.[4]
  - Place all collected material and cleaning supplies into the hazardous waste container.
- Regulatory Compliance: All disposal activities must be conducted in strict accordance with local, regional, and national environmental regulations.[4][5] Unused pigment should be recycled if possible or returned to the supplier.[1]

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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for C.I. Pigment Red 104]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3228590#personal-protective-equipment-for-handling-c-i-pigment-red-104]

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